

An In-depth Technical Guide to the Physicochemical Properties of 4-Fluorobenzoylacetonitrile

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Compound of Interest

Compound Name: 4-Fluorobenzoylacetonitrile

Cat. No.: B105857

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Fluorobenzoylacetonitrile** (CAS No. 4640-67-9), a key intermediate in pharmaceutical synthesis. This document outlines its physical properties, detailed experimental protocols for their determination, and visual workflows to support laboratory procedures.

Physicochemical Data

4-Fluorobenzoylacetonitrile, also known as 3-(4-Fluorophenyl)-3-oxopropionitrile, is a white to light yellow crystalline solid at room temperature. Its key physical properties are summarized below.

Table 1: Quantitative Physicochemical Data for **4-Fluorobenzoylacetonitrile**

Property	Value	Source(s)
Melting Point	83 - 88 °C	[1]
	83.0 to 87.0 °C	
	85 °C	
Boiling Point	Not reported at standard pressure.	
Appearance	White to Light yellow powder to crystal	

Note on Boiling Point: A boiling point for **4-Fluorobenzoylacetonitrile** at standard atmospheric pressure is not readily available in the scientific literature. This is common for organic solids which may have a high boiling point and can be susceptible to thermal decomposition at temperatures required for boiling at 760 mmHg. Boiling point determination for such compounds is often performed under reduced pressure to lower the boiling temperature and prevent decomposition.

Experimental Protocols

The following sections detail standard methodologies for the determination of the melting and boiling points of organic compounds like **4-Fluorobenzoylacetonitrile**.

This method is a widely used and reliable technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

- Heating medium (e.g., mineral oil or silicone oil for Thiele tube)

Procedure:

- Sample Preparation: A small amount of the dry **4-Fluorobenzoylacetonitrile** sample is finely powdered using a mortar and pestle.
- Capillary Packing: The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end, forming a compact column of 2-3 mm in height.
- Apparatus Setup:
 - Thiele Tube: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then inserted into the Thiele tube containing a high-boiling point liquid.
 - Digital Apparatus: The packed capillary tube is inserted into the heating block of the digital melting point apparatus.
- Heating: The apparatus is heated gently and steadily. The heating rate should be slow, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. A sharp melting range (0.5-1.0 °C) is indicative of a pure compound.

This micro-scale method is suitable for determining the boiling point of a small quantity of liquid and can be adapted for solids that melt before boiling.

Apparatus:

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)

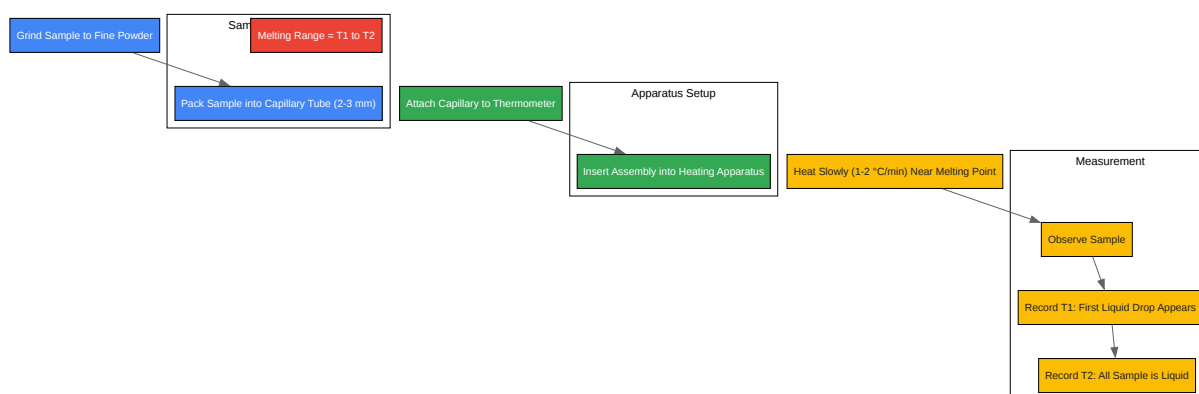
- Heating bath (e.g., Thiele tube with oil or a beaker of heating oil on a hot plate)
- Rubber band or wire for attachment

Procedure:

- Sample Preparation: A small amount of **4-Fluorobenzoylacetonitrile** is placed in the fusion tube. The tube is then gently heated until the solid melts.
- Capillary Insertion: A capillary tube, sealed at one end, is placed into the molten liquid with the open end down.
- Apparatus Setup: The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then suspended in a heating bath.
- Heating: The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Observation: The temperature is increased until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heating is stopped, and the bath is allowed to cool slowly.
- Boiling Point Reading: The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point. This is the temperature at which the vapor pressure of the liquid equals the external pressure.

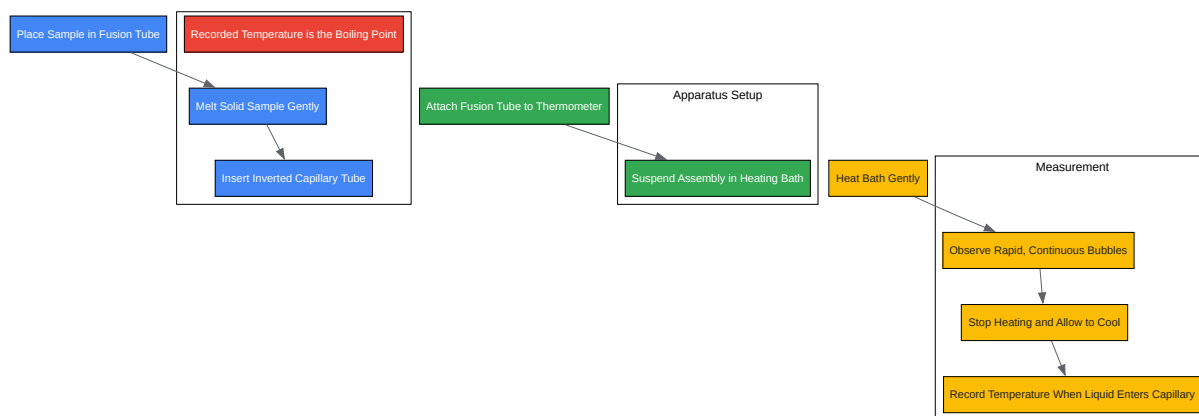
Mandatory Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of melting and boiling points.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.

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References

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